

An In-depth Technical Guide to the Characterization of 2,6-Dimethylol Phenol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,6-Dimethylol phenol

CAS No.: 2937-59-9

Cat. No.: B1209712

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Foreword: Understanding the Cornerstone of Phenolic Chemistry

2,6-Dimethylol phenol, known systematically as 2,6-bis(hydroxymethyl)phenol, represents a foundational monomer in the rich field of polymer chemistry. Its deceptively simple structure—a phenol ring flanked by two hydroxymethyl groups—belies a complex and highly useful reactivity. This guide is crafted for researchers, scientists, and drug development professionals who require a deep, practical understanding of this compound. We will move beyond simple data recitation to explore the causal relationships behind its synthesis, the logic of its characterization, and the nuances of its application. Our approach is grounded in the principles of scientific integrity, providing a self-validating framework for its analysis and use.

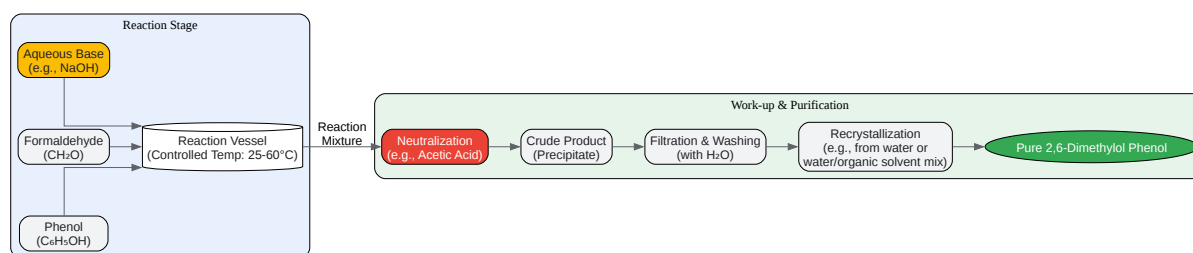
Section 1: Synthesis and Purification – A Controlled Approach to a Reactive Monomer

The primary route to **2,6-dimethylol phenol** is the base-catalyzed hydroxymethylation of phenol with formaldehyde. This is an electrophilic aromatic substitution reaction where the

phenoxide ion, being more nucleophilic than phenol itself, attacks formaldehyde. The control of reaction conditions is paramount to favor di-substitution at the ortho positions and to minimize the formation of mono-substituted (2-hydroxymethylphenol), tri-substituted (2,4,6-tris(hydroxymethyl)phenol), and polymeric byproducts.

Synthesis Workflow

The synthesis is typically a one-pot reaction followed by careful neutralization and purification.



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Caption: Workflow for the synthesis and purification of **2,6-dimethylol phenol**.

Detailed Experimental Protocol: Synthesis

- **Rationale:** The following protocol is designed to maximize the yield of the di-substituted product. A molar excess of formaldehyde is used to drive the reaction towards di-hydroxymethylation. The choice of a relatively low reaction temperature and a specific base concentration helps to control the reaction rate and suppress the formation of resinous polymers.

- **Preparation:** In a three-necked round-bottom flask equipped with a mechanical stirrer, thermometer, and dropping funnel, dissolve phenol (1.0 mol) in an aqueous solution of sodium hydroxide (1.2 mol in water). The formation of the sodium phenoxide salt increases the nucleophilicity of the aromatic ring.
- **Reaction:** Cool the solution in an ice bath to below 10°C. Slowly add formaldehyde (2.5 mol, as a 37% aqueous solution) dropwise, ensuring the temperature does not exceed 25°C. After the addition is complete, allow the mixture to stir at room temperature for an extended period (e.g., 48-96 hours) to ensure the completion of the di-substitution[1].
- **Neutralization and Isolation:** Cool the reaction mixture again in an ice bath and slowly neutralize it with a weak acid like acetic acid to a pH of approximately 6-7[1]. This protonates the phenoxide and causes the product to precipitate.
- **Purification:** Collect the crude solid product by filtration and wash it thoroughly with cold water to remove inorganic salts and unreacted formaldehyde. The primary method for purification is recrystallization. Suitable solvent systems include hot water or mixtures of organic solvents and water[2]. The purity of the final product should be verified by measuring its melting point and using the spectroscopic methods detailed below.

Section 2: Physicochemical Properties

The physical properties of **2,6-dimethylol phenol** are crucial for its handling, storage, and application.

Property	Value	Source(s)
IUPAC Name	2,6-bis(hydroxymethyl)phenol	[3]
CAS Number	2937-59-9	[3][4]
Molecular Formula	C ₈ H ₁₀ O ₃	[3][4]
Molecular Weight	154.16 g/mol	[3][4]
Appearance	White crystalline solid	-
Melting Point	92-95 °C	[1][4]
Solubility	Soluble in water, alcohol, and acetone.	-

Section 3: Spectroscopic Characterization – The Structural Fingerprint

Spectroscopic analysis provides an unambiguous confirmation of the structure of **2,6-dimethylol phenol** and is the definitive method for assessing its purity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the molecular structure in solution. Due to the symmetry of the 2,6-disubstituted ring, the NMR spectra are relatively simple and diagnostic.

- ¹H NMR (Proton NMR):
 - Aromatic Protons: The three protons on the benzene ring will appear as a multiplet system. The proton at the 4-position (para to the hydroxyl group) will be a triplet, and the protons at the 3- and 5-positions will appear as a doublet.
 - Hydroxymethyl Protons (-CH₂OH): The four protons of the two equivalent methylene groups will give a single singlet.

- Hydroxyl Protons (-OH): The three hydroxyl protons (one phenolic, two alcoholic) will typically appear as broad singlets. Their chemical shift is highly dependent on the solvent, concentration, and temperature. They can be confirmed by D₂O exchange, where the peaks will disappear.
- ¹³C NMR (Carbon NMR):
 - Aromatic Carbons: Due to symmetry, four distinct signals are expected for the six aromatic carbons. The carbon atom bonded to the phenolic hydroxyl group (C1) will be the most downfield. The carbons bearing the hydroxymethyl groups (C2 and C6) will be equivalent, as will the carbons at the meta positions (C3 and C5). The carbon at the para position (C4) will show a distinct signal.
 - Hydroxymethyl Carbon (-CH₂OH): The two equivalent methylene carbons will give a single signal in the aliphatic region.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is an excellent technique for identifying the functional groups present in the molecule. The spectrum is typically acquired from a KBr pellet of the solid sample^[3].

- Causality of Key Absorptions:
 - O-H Stretching: A very broad and strong absorption band is expected in the region of 3500-3200 cm⁻¹. This broadness is a direct consequence of extensive intermolecular and intramolecular hydrogen bonding between the phenolic and alcoholic hydroxyl groups.
 - Aromatic C-H Stretching: Weaker absorptions are expected just above 3000 cm⁻¹ (typically 3100-3000 cm⁻¹), which are characteristic of C-H bonds on an aromatic ring.
 - Aliphatic C-H Stretching: Absorptions corresponding to the C-H stretching of the methylene groups will appear just below 3000 cm⁻¹ (typically 2950-2850 cm⁻¹).
 - Aromatic C=C Stretching: Medium to strong intensity peaks in the 1600-1450 cm⁻¹ region are indicative of the benzene ring vibrations.
 - C-O Stretching: Strong bands corresponding to the C-O stretching of the phenolic and primary alcohol groups are expected in the 1250-1000 cm⁻¹ region.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and the fragmentation pattern of the molecule, which can further confirm its structure.

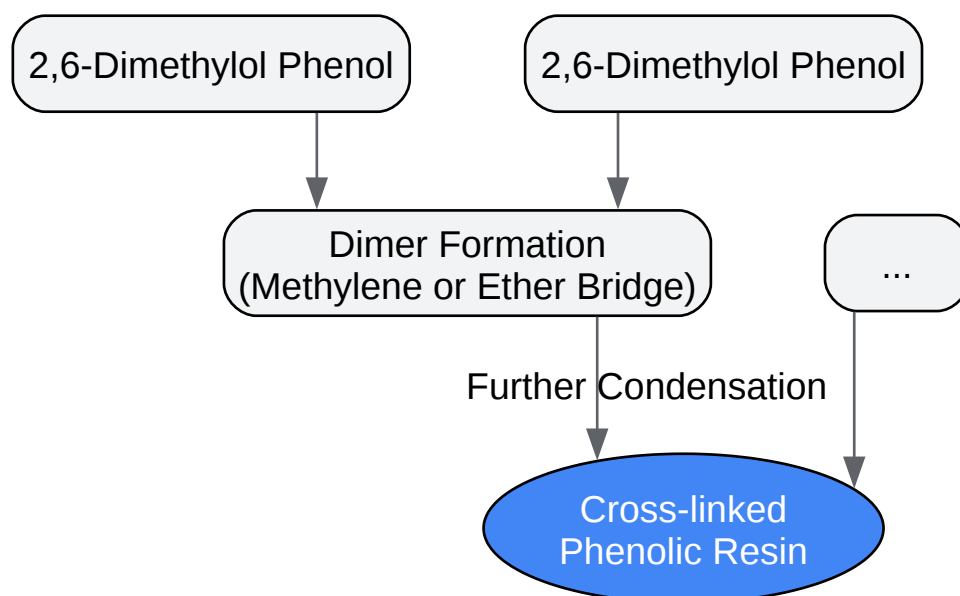
- Expected Fragmentation Pattern:
 - Molecular Ion Peak (M^+): The mass spectrum should show a clear molecular ion peak at an m/z corresponding to the molecular weight of **2,6-dimethylol phenol** (154.16 g/mol).
 - Key Fragments: Common fragmentation pathways for benzyl alcohols involve the loss of water (H_2O , M-18) or a hydroxymethyl radical ($\bullet CH_2OH$, M-31). The loss of formaldehyde (CH_2O , M-30) is also a plausible fragmentation pathway. The stability of the resulting carbocations will dictate the relative abundance of the fragment ions.

Section 4: Reactivity and Applications – From Monomer to Macromolecule

The defining characteristic of **2,6-dimethylol phenol** is its high reactivity, which makes it a valuable precursor for thermosetting polymers, particularly phenolic resins (resoles).

Polycondensation Reactivity

Under thermal or acidic conditions, the hydroxymethyl groups readily undergo self-condensation or react with other active hydrogen sites (e.g., the para position of another phenol molecule) to form methylene ($-CH_2-$) or dibenzyl ether ($-CH_2-O-CH_2-$) bridges. This polycondensation reaction leads to the formation of a highly cross-linked, three-dimensional polymer network. The reactivity of **2,6-dimethylol phenol** is significantly higher than its mono-substituted or para-substituted counterparts due to the presence of two reactive ortho-hydroxymethyl groups[5].



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Caption: Polycondensation of **2,6-dimethylol phenol** into a phenolic resin.

Key Applications

- **Phenolic Resins:** This is the primary application. **2,6-Dimethylol phenol** acts as a cross-linking agent and a building block for high-performance resole resins used in laminates, adhesives, and coatings.
- **Ligand Synthesis:** The molecule can act as a tridentate ligand, coordinating with metal ions through its three hydroxyl groups. This has been explored for the synthesis of high-nuclearity metal clusters with interesting magnetic properties.
- **Chemical Intermediate:** It serves as a precursor for the synthesis of more complex molecules, including other specialized monomers and performance chemicals.

Section 5: Safety and Handling

While specific hazard data for 2,6-bis(hydroxymethyl)phenol is limited, with many suppliers indicating it does not meet GHS hazard criteria, it is prudent to handle it with the care afforded to other phenolic compounds[4]. The safety data for structurally similar compounds, such as 4-tert-Butyl-2,6-bis(hydroxymethyl)phenol, indicate potential for skin, eye, and respiratory irritation[6].

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any dust. Avoid contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place away from oxidizing agents.
- Disposal: Dispose of in accordance with local, state, and federal regulations for chemical waste.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Characterization of 2,6-Dimethylol Phenol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1209712/docs#an-in-depth-technical-guide-to-the-characterization-of-2-6-dimethylol-phenol\]](https://www.benchchem.com/product/b1209712/docs#an-in-depth-technical-guide-to-the-characterization-of-2-6-dimethylol-phenol)

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